

Commercial Suppliers and Technical Applications of Samidorphan-d4: An In-depth Guide

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Compound of Interest

Compound Name: Samidorphan-d4

Cat. No.: B15556669

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of **Samidorphan-d4**, a deuterated analog of the opioid receptor modulator Samidorphan. This document is intended for researchers, scientists, and drug development professionals who require high-quality, isotopically labeled standards for their studies. The guide details available suppliers, provides a comparative analysis of their product specifications, outlines a representative experimental protocol for its use in bioanalytical assays, and illustrates the key signaling pathways of Samidorphan.

Introduction to Samidorphan and the Role of Deuterated Standards

Samidorphan is a novel opioid system modulator that primarily functions as a μ -opioid receptor antagonist, with partial agonist activity at the κ - and δ -opioid receptors.[1][2] It is clinically used in combination with the atypical antipsychotic olanzapine to mitigate olanzapine-induced weight gain in patients with schizophrenia or bipolar I disorder.[3]

Deuterated standards, such as **Samidorphan-d4**, are indispensable tools in modern drug development, particularly in pharmacokinetic (PK) and bioanalytical studies.^{[4][5]} The substitution of hydrogen atoms with deuterium results in a molecule with a higher mass that can be distinguished by mass spectrometry, yet it retains nearly identical physicochemical properties and chromatographic behavior to the unlabeled drug.^[4] This makes deuterated compounds the "gold standard" for use as internal standards (IS) in quantitative liquid chromatography-tandem mass spectrometry (LC-MS/MS) assays, as they can accurately correct for variability during sample preparation and analysis.^{[6][7]}

Commercial Suppliers of Samidorphan-d4

The following section provides a summary of identified commercial suppliers for **Samidorphan-d4**. The quantitative data has been structured for easy comparison.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight	Purity	Isotopic Enrichment	Format	Available Quantities	Price	Notes
MedChemExpress (MCE)	Samin-d4	Not specified	C ₂₁ H ₂₂ D ₄ N ₂ O ₄	374.47	Not specified	Not specified	Not specified	1 mg	Upon Request	Product code: HY-123689S. [8] [9]
LGC Standards (Toronto Research Chemicals - TRC)	Samin-d4	Not specified (Unlabeled: 8526-89-2)	C ₂₁ H ₂₂ D ₄ N ₂ O ₄	374.47	Not specified	Not specified	Neat	Custom Synthesis	Upon Request	Product code: S188779. [10]
Aquigen Biosciences	Samin D4	Not specified	Not specified	Not specified	High-purity reference standard	Not specified	Not specified	MG, GM, KG	Upon Request	Supplied with a Certificate of Analysis. [11]

Note: "Not specified" indicates that the information is not readily available on the supplier's website and typically requires a direct inquiry or quote.

Experimental Protocols: Bioanalytical Quantification of Samidorphan using Samidorphan-d4 as an Internal Standard

This section outlines a representative experimental protocol for the quantification of Samidorphan in a biological matrix (e.g., human plasma) using **Samidorphan-d4** as an internal standard (IS) with an LC-MS/MS system. This protocol is based on established principles of bioanalytical method validation.[\[4\]](#)[\[7\]](#)[\[12\]](#)

Materials and Reagents

- Samidorphan analytical standard
- **Samidorphan-d4** (Internal Standard)
- Blank human plasma (with anticoagulant)
- HPLC-grade methanol, acetonitrile, and water
- Formic acid or ammonium acetate

Preparation of Stock and Working Solutions

- Stock Solutions (1 mg/mL): Prepare individual stock solutions of Samidorphan and **Samidorphan-d4** in methanol.
- Working Standard Solutions: Prepare serial dilutions of the Samidorphan stock solution in a 50:50 methanol:water mixture to create calibration standards and quality control (QC) samples.
- Internal Standard Working Solution: Dilute the **Samidorphan-d4** stock solution to a fixed concentration (e.g., 100 ng/mL) in acetonitrile.

Sample Preparation (Protein Precipitation)

- Aliquot 100 µL of plasma samples (calibration standards, QCs, or study samples) into microcentrifuge tubes.

- Add 200 μ L of the **Samidorphan-d4** internal standard working solution in acetonitrile to each tube (except for blank samples).
- Vortex the mixture for 30 seconds to precipitate plasma proteins.
- Centrifuge the tubes at 14,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a new set of tubes or a 96-well plate.
- Evaporate the supernatant to dryness under a stream of nitrogen.
- Reconstitute the residue in 100 μ L of the mobile phase.

LC-MS/MS Conditions (Illustrative)

- LC System: UPLC or HPLC system
- Column: C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.7 μ m)
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Flow Rate: 0.4 mL/min
- Gradient: A suitable gradient to ensure separation of Samidorphan from matrix components.
- Injection Volume: 5 μ L
- Mass Spectrometer: Triple quadrupole mass spectrometer
- Ionization Mode: Positive electrospray ionization (ESI+)
- Scan Type: Multiple Reaction Monitoring (MRM)
- MRM Transitions (Hypothetical):
 - Samidorphan: Q1 m/z -> Q3 m/z (to be determined by infusion)

- **Samidorphan-d4**: Q1 m/z -> Q3 m/z (to be determined by infusion, typically a +4 Da shift from the parent compound)

Method Validation

The bioanalytical method should be validated according to regulatory guidelines (e.g., FDA, EMA) for linearity, accuracy, precision, selectivity, matrix effect, and stability.[7]

Signaling Pathways and Mechanism of Action of Samidorphan

Samidorphan exerts its pharmacological effects by modulating the activity of opioid receptors. It is a potent antagonist at the μ -opioid receptor and a partial agonist at the κ - and δ -opioid receptors.[1] The primary signaling pathways for opioid receptors involve G-protein coupling and, in some cases, β -arrestin recruitment.

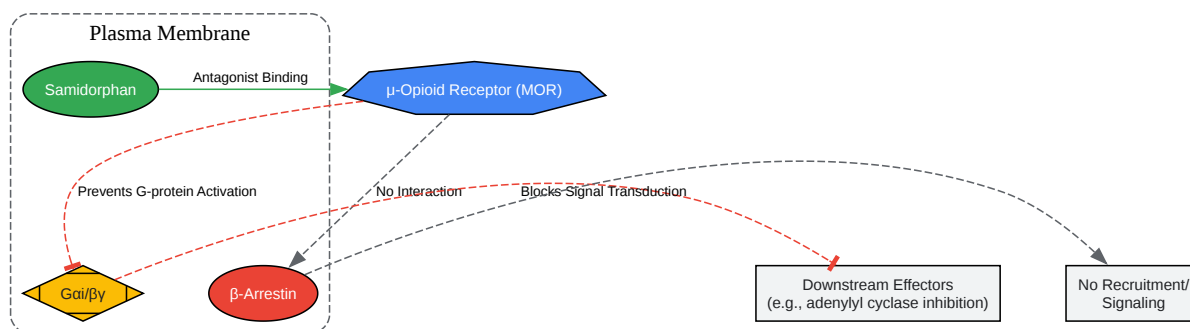
DrugBank Online indicates that Samidorphan acts as an antagonist at the μ -opioid receptor when it signals through G α i proteins and notably lacks β -arrestin-mediated signaling.[1] This biased antagonism is a key feature of its mechanism of action.

Below are diagrams illustrating the experimental workflow for bioanalytical quantification and the signaling pathway of Samidorphan.



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Caption: Bioanalytical workflow for Samidorphan quantification.



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Caption: Samidorphan's antagonistic action at the μ-opioid receptor.

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